

Operational Safety Guide: Handling Methionylphenylalanine in Research Environments

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: Methionylphenylalanine

CAS No.: 14492-14-9

Cat. No.: B079014

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Executive Summary & Risk Profile[1][2]

Substance: L-Methionyl-L-phenylalanine (Met-Phe) CAS Registry Number: 13588-94-8

Molecular Formula: $C_{14}H_{20}N_2O_3S$ [1][2]

Critical Safety Distinction: Operators must verify the CAS number before handling. Do NOT confuse this substance with:

- Melphalan (L-Phenylalanine Mustard): A highly toxic alkylating chemotherapy agent (CAS 148-82-3).
- Methomyl: A fatal carbamate pesticide (CAS 16752-77-5).

Operational Hazard Assessment: While L-Methionyl-L-phenylalanine is generally classified as low acute toxicity, it is a bioactive chemotactic peptide. In drug development and immunological research, it is used to stimulate neutrophil oxidative metabolism and chemotaxis. Therefore, handling requires Universal Peptide Precautions to prevent:

- Occupational Sensitization: Repeated inhalation of peptide dust can trigger immune responses.
- Sample Integrity Loss: Protection of the sample from human-borne proteases and contaminants.

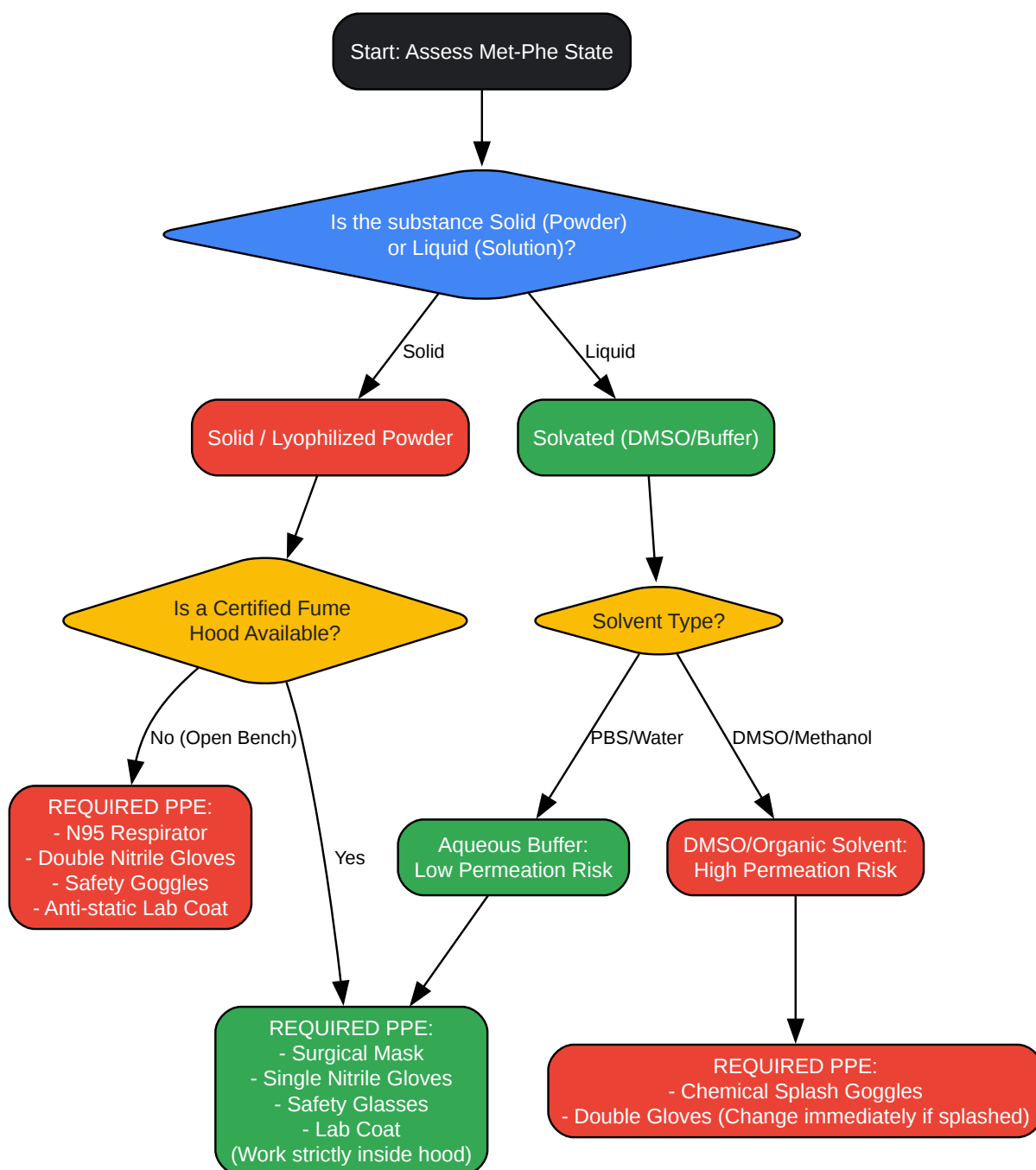
Personal Protective Equipment (PPE) Matrix

The following PPE standards are mandatory for all personnel handling Met-Phe in quantities exceeding 10 mg.

Protection Zone	Standard Operation (Solution Handling)	High-Risk Operation (Powder Weighing/Lyophilization)	Technical Rationale
Respiratory	Surgical Mask (ASTM Level 2/3)	N95 Respirator (NIOSH Certified) or P100 if outside a fume hood.	Prevents inhalation of lyophilized peptide dust, which is a potent sensitizer.
Dermal (Hand)	Nitrile Gloves (Min. thickness 0.11 mm)	Double Gloving (Nitrile over Nitrile)	Methionine residues are susceptible to oxidation; human skin oils contain proteases that degrade the sample.
Ocular	Safety Glasses with side shields	Chemical Goggles (Indirect Vent)	Protects against ocular absorption of DMSO/organic solvents used in reconstitution.
Body	Lab Coat (Cotton/Polyester blend)	Lab Coat + Tyvek® Sleeve Covers	Reduces static cling common with peptide powders; sleeve covers prevent cuff contamination.

PPE Decision Logic

The following diagram outlines the decision process for selecting the appropriate safety gear based on the physical state of the reagent.



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Figure 1: PPE Selection Logic based on physical state and engineering controls. Note the increased requirements for DMSO handling due to its ability to carry solutes through the skin.

Operational Protocols

Weighing and Static Control

Met-Phe is often supplied as a fluffy, lyophilized powder that is highly susceptible to electrostatic charging. This causes "fly-away" where the peptide repels from the spatula, creating an inhalation hazard and dosing inaccuracy.

Protocol:

- Engineering Control: Operate within a localized exhaust hood or a weighted balance enclosure.
- Static Mitigation: Use an ionizing anti-static gun (e.g., Zerostat) on the vial and spatula before opening.
- Transfer: Use a micro-spatula. Do not pour from the vial.
- Decontamination: Wipe the balance area with 70% Ethanol immediately after weighing to denature any residual peptide dust.

Solubilization (The "Hydrophobic" Challenge)

Met-Phe is hydrophobic. Attempting to dissolve it directly in neutral water (pH 7) often results in suspension rather than solution, leading to experimental error.

Correct Solubilization Workflow:



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Figure 2: Solubilization workflow ensuring homogeneity. Met-Phe requires an initial organic solvent step (DMSO) before aqueous dilution.

Disposal and Environmental Safety

Although Met-Phe is not a P-listed acute toxin, it must be disposed of as chemical waste due to its biological activity.

- Solid Waste: Contaminated gloves, weighing boats, and paper towels must be discarded in Hazardous Solid Waste bags (usually yellow/red depending on facility), not regular trash.
- Liquid Waste:
 - DMSO Solutions: Must go into Halogenated/Organic Solvent Waste. Do not pour down the sink.
 - Aqueous Solutions: If diluted <1mM in non-toxic buffers, check local EHS regulations; generally, collection in Aqueous Chemical Waste is best practice to prevent bioactive accumulation in water systems.
- Spill Response:
 - Powder: Do not dry sweep. Cover with wet paper towels (soaked in weak detergent) to prevent dust generation, then wipe up.
 - Liquid: Absorb with vermiculite or spill pads. Clean surface with 10% bleach followed by 70% ethanol.

References

- National Center for Biotechnology Information (2023). PubChem Compound Summary for CID 6992350, L-Methionyl-L-phenylalanine. Retrieved from [\[Link\]](#)
- Occupational Safety and Health Administration (OSHA). Laboratory Safety Guidance (OSHA 3404-11R). Retrieved from [\[Link\]](#)

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Sources

- [1. L-methionyl-L-phenylalanine | C₁₄H₂₀N₂O₃S | CID 6992350 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- [2. L-methionyl-L-phenylalanine | C₁₄H₂₀N₂O₃S | CID 6992350 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- To cite this document: BenchChem. [Operational Safety Guide: Handling Methionylphenylalanine in Research Environments]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b079014/docs#operational-safety-guide-handling-methionylphenylalanine-in-research-environments\]](https://www.benchchem.com/product/b079014/docs#operational-safety-guide-handling-methionylphenylalanine-in-research-environments)

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